

Comparative Analysis of DL-Glutaryl Carnitine-13C,d3 from Various Suppliers

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Compound of Interest

Compound Name: DL-Glutaryl carnitine-13C,d3

Cat. No.: B12405474

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a framework for the comparative analysis of **DL-Glutaryl carnitine-13C,d3** sourced from different commercial suppliers. The objective is to offer a comprehensive evaluation of product quality, purity, and stability, supported by detailed experimental protocols. Due to the limited public availability of Certificates of Analysis (CoA) with specific quantitative data for **DL-Glutaryl carnitine-13C,d3**, this guide presents a template for researchers to populate as they obtain supplier-specific information.

Introduction

DL-Glutaryl carnitine-13C,d3 is an isotopically labeled internal standard crucial for metabolic research and clinical diagnostics, particularly in the study of fatty acid oxidation disorders. Its accurate quantification is paramount for reliable experimental outcomes. The quality of this standard can vary between suppliers, impacting its performance in analytical assays. This guide outlines the key parameters for comparison and the methodologies to assess them. Potential suppliers for this product include MedChemExpress and Clinivex.

Data Presentation: A Comparative Framework

Researchers should request and compare the Certificates of Analysis from each supplier, focusing on the quantitative data presented in the table below. This structured approach will facilitate a direct and objective comparison of key quality attributes.

Table 1: Comparison of Supplier Specifications for **DL-Glutaryl Carnitine-13C,d3**

| Parameter | Supplier A | Supplier B | Supplier C |
|---|---|---|---|
| Identity | | | |
| Product Name | DL-Glutaryl carnitine-13C,d3 | DL-Glutaryl carnitine-13C,d3 | DL-Glutaryl carnitine-13C,d3 |
| Catalog Number | [Insert Data] | [Insert Data] | [Insert Data] |
| CAS Number | [Insert Data] | [Insert Data] | [Insert Data] |
| Molecular Formula | C ₁₁ ¹³ CH ₁₉ D ₃ NO ₆ | C ₁₁ ¹³ CH ₁₉ D ₃ NO ₆ | C ₁₁ ¹³ CH ₁₉ D ₃ NO ₆ |
| Molecular Weight | [Insert Data] | [Insert Data] | [Insert Data] |
| Purity | | | |
| Chemical Purity (by HPLC/UPLC) | [Insert Data] | [Insert Data] | [Insert Data] |
| Chiral Purity (Enantiomeric Excess) | [Insert Data] | [Insert Data] | [Insert Data] |
| Isotopic Purity (¹³ C Enrichment) | [Insert Data] | [Insert Data] | [Insert Data] |
| Isotopic Purity (Deuterium Enrichment) | [Insert Data] | [Insert Data] | [Insert Data] |
| Residual Solvents (by GC-HS) | [Insert Data] | [Insert Data] | [Insert Data] |
| Water Content (by Karl Fischer) | [Insert Data] | [Insert Data] | [Insert Data] |
| Physical Properties | | | |
| Appearance | [Insert Data] | [Insert Data] | [Insert Data] |
| Solubility | [Insert Data] | [Insert Data] | [Insert Data] |
| Stability | | | |

| | | | |
|--------------------------------|---------------|---------------|---------------|
| Recommended Storage Conditions | [Insert Data] | [Insert Data] | [Insert Data] |
| Retest Date / Expiry Date | [Insert Data] | [Insert Data] | [Insert Data] |

Data to be populated from supplier-specific Certificates of Analysis.

Experimental Protocols

The following are detailed methodologies for key experiments to verify the quality and performance of **DL-Glutaryl carnitine-13C,d3** from different suppliers.

Purity Determination by High-Performance Liquid Chromatography (HPLC)

This method is designed to determine the chemical purity of **DL-Glutaryl carnitine-13C,d3**.

- Instrumentation: HPLC system with UV or Mass Spectrometric (MS) detection.
- Column: C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 µm).
- Mobile Phase A: 0.1% Formic acid in water.
- Mobile Phase B: 0.1% Formic acid in acetonitrile.
- Gradient:
 - 0-5 min: 5% B
 - 5-20 min: 5-95% B
 - 20-25 min: 95% B
 - 25-26 min: 95-5% B
 - 26-30 min: 5% B

- Flow Rate: 1.0 mL/min.
- Injection Volume: 10 μ L.
- Detection: UV at 210 nm or MS in positive ion mode.
- Sample Preparation: Dissolve a known amount of the standard in the initial mobile phase composition to a final concentration of 1 mg/mL.
- Data Analysis: Calculate the area percentage of the main peak relative to the total peak area.

Isotopic Enrichment Analysis by Mass Spectrometry (MS)

This protocol assesses the isotopic purity of the labeled compound.

- Instrumentation: High-resolution mass spectrometer (e.g., Q-TOF or Orbitrap).
- Ionization Source: Electrospray Ionization (ESI) in positive mode.
- Infusion: Direct infusion of the sample at a concentration of 10 μ g/mL in 50:50 acetonitrile:water with 0.1% formic acid.
- Data Acquisition: Acquire the full scan mass spectrum over a relevant m/z range.
- Data Analysis: Determine the relative abundance of the M+0, M+1, M+2, M+3, and M+4 peaks to calculate the percentage of the desired isotopically labeled species.

Stability Assessment

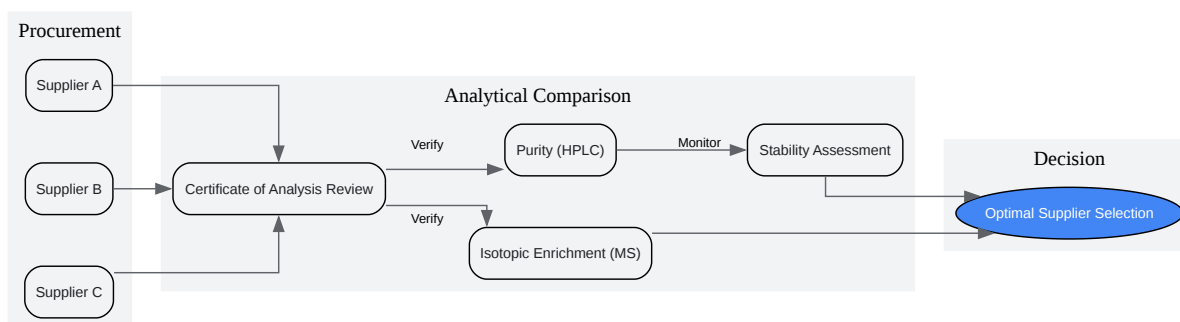
This experiment evaluates the stability of the compound under recommended storage conditions.

- Protocol:
 - Prepare multiple aliquots of the **DL-Glutaryl carnitine-13C,d3** solution (e.g., 1 mg/mL in a suitable solvent).

- Store the aliquots at the supplier's recommended temperature and protected from light.
- Analyze an aliquot at initial time (T=0) and at subsequent time points (e.g., 1, 3, 6, and 12 months) using the HPLC purity method described above.
- Data Analysis: Compare the purity at each time point to the initial purity. A significant decrease in purity indicates instability.

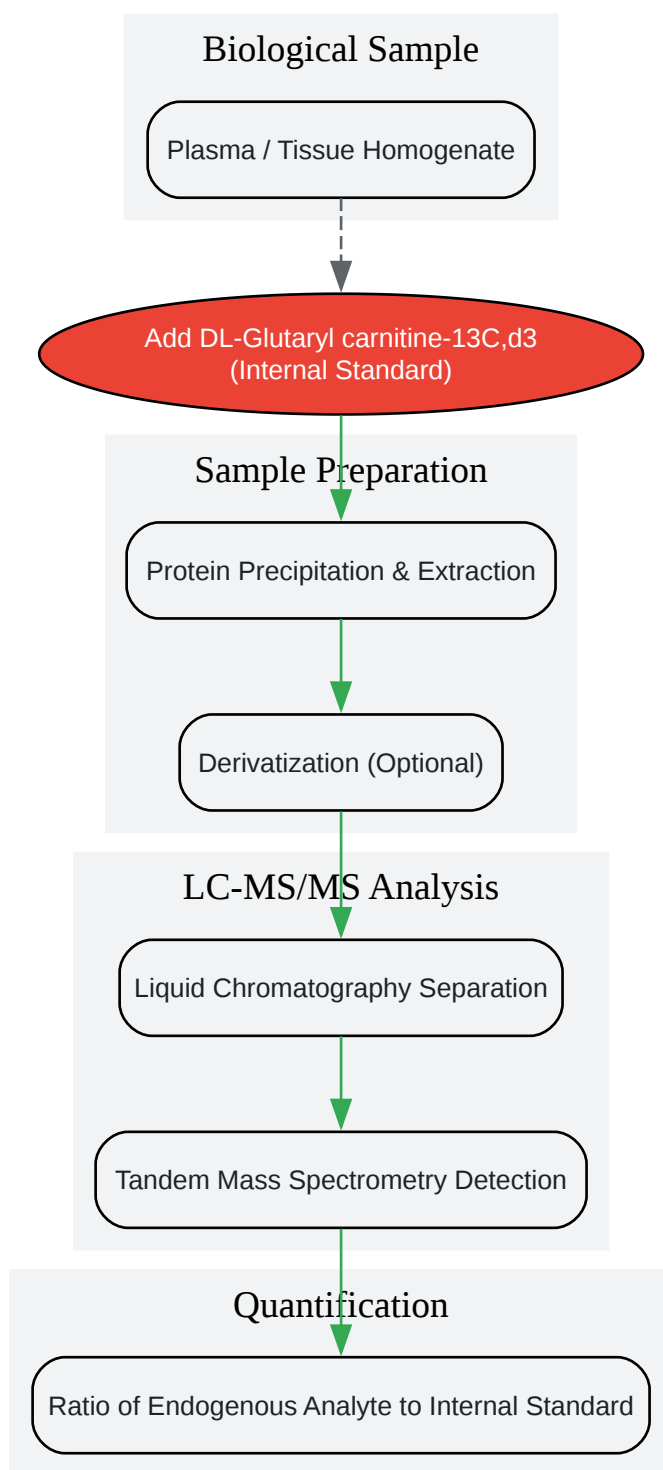
Visualizations

The following diagrams illustrate key conceptual frameworks relevant to the use and analysis of **DL-Glutaryl carnitine-13C,d3**.



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Caption: Workflow for Supplier Comparison of **DL-Glutaryl carnitine-13C,d3**.



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Caption: Use of **DL-Glutaryl carnitine-13C,d3** in a typical LC-MS/MS workflow.

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